

Unveiling the Molecular Architecture of Gynuramide II: A Technical Guide

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Compound of Interest

Compound Name: Gynuramide II

Cat. No.: B1161589

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This whitepaper provides a comprehensive technical overview of the chemical structure elucidation of **Gynuramide II**, a cerebroside with potential pharmacological significance. The document details the experimental methodologies employed for its isolation, purification, and characterization, and presents the spectroscopic data that form the basis of its structural determination.

Introduction

Gynuramide II is a sphingolipid belonging to the class of cerebroside, which are glycosphingolipids containing a ceramide backbone linked to a single sugar moiety. These compounds are integral components of cell membranes and are involved in various cellular processes, including signal transduction and cell recognition. The elucidation of the precise chemical structure of **Gynuramide II** is fundamental to understanding its biological activity and exploring its potential as a therapeutic agent. This guide synthesizes the available data to present a clear and detailed account of its structural determination.

Isolation and Purification

The isolation of **Gynuramide II** has been reported from plant sources, including *Taraxacum mongolicum*. While the specific parameters can vary, a general workflow for its extraction and purification is outlined below.

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